

Application Notes and Protocols for ITX3 in Live-Cell Imaging Experiments

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Compound of Interest

Compound Name: ITX3
Cat. No.: B15606329

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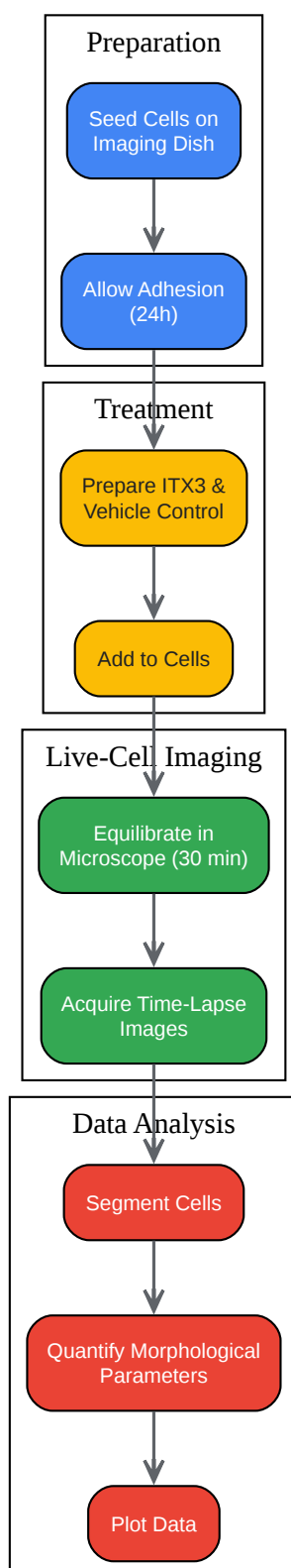
Introduction

ITX3 is a cell-permeable small molecule that acts as a specific and non-toxic inhibitor of the N-terminal guanine nucleotide exchange factor (GEF) domain of the Trio protein (TrioN).[1][2][3] Trio is a key activator of the Rho GTPase Rac1, a central regulator of actin cytoskeleton dynamics.[2][4] By selectively inhibiting TrioN, **ITX3** provides a powerful tool to dissect the roles of the Trio-Rac1 signaling axis in a multitude of cellular processes. These processes, including cell migration, morphological changes, and neurite outgrowth, can be visualized in real-time using live-cell imaging techniques.[1][5][6]

These application notes provide detailed protocols for utilizing **ITX3** in live-cell imaging experiments to investigate its effects on cellular morphology and cytoskeletal dynamics.

Mechanism of Action: The Trio-Rac1 Signaling Pathway

The Trio protein contains two GEF domains that activate different Rho GTPases. The N-terminal GEF domain (TrioN) specifically activates Rac1, while the second GEF domain activates RhoA.[4] Rac1, when in its active GTP-bound state, initiates a cascade of downstream signaling events that lead to the polymerization and reorganization of the actin cytoskeleton.[2] This reorganization drives the formation of lamellipodia and membrane ruffles, which are essential for cell motility and changes in cell shape.[4] **ITX3** specifically inhibits the GEF activity of TrioN, thereby preventing the activation of Rac1 and blocking its downstream effects on the actin cytoskeleton.[1][2]



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